

Application Notes and Protocols: Quantifying F1-Ribotac's Effect on Cell Invasion

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Compound of Interest

Compound Name: *F1-Ribotac*

Cat. No.: *B15543745*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ribonuclease Targeting Chimeras (RIBOTACs) are emerging as a powerful therapeutic modality for targeting RNA.[1][2][3] These bifunctional molecules consist of a small molecule that binds to a specific RNA target and another moiety that recruits an endogenous ribonuclease, such as RNase L, to degrade the target RNA.[1][3] **F1-RIBOTAC** is a novel compound designed to target and degrade the mRNA of Quiescin Sulfhydryl Oxidase 1 (QSOX1), a protein implicated in cancer progression and metastasis. By degrading QSOX1-a mRNA, **F1-RIBOTAC** has been shown to reduce the invasiveness of breast cancer cells, highlighting its therapeutic potential. This document provides detailed protocols for quantifying the effect of **F1-Ribotac** on cell invasion, primarily using the Transwell invasion assay.

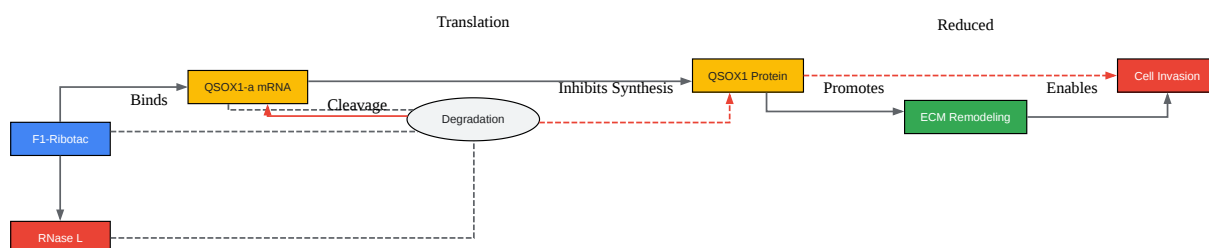
Mechanism of Action

F1-RIBOTAC operates by binding to the QSOX1-a mRNA and recruiting RNase L. This proximity-induced enzymatic activity leads to the specific cleavage and subsequent degradation of the QSOX1-a transcript. The reduction in QSOX1-a mRNA levels results in

decreased synthesis of the QSOX1 protein, a key factor in extracellular matrix remodeling and cell invasion.

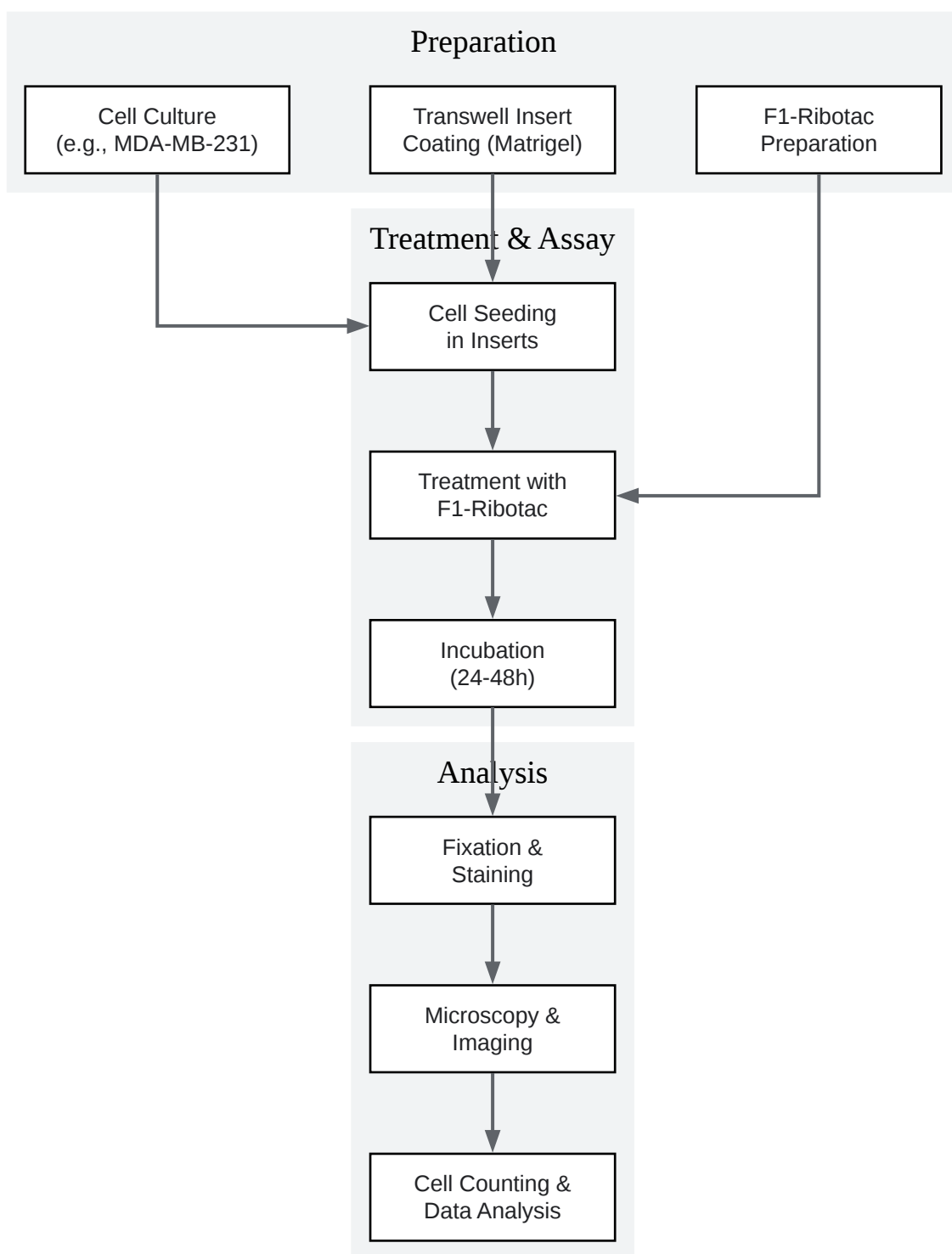
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the proposed signaling pathway affected by **F1-Ribotac** and the general experimental workflow for quantifying its effect on cell invasion.



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Caption: Proposed signaling pathway of **F1-Ribotac** in reducing cell invasion.



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References

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- [2. Nature-inspired compounds chop up the RNA of a cancer gene \[mpg.de\]](#)
- [3. Chapter Twelve - Methods for the study of ribonuclease targeting chimeras \(RiboTACs\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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